

Operational Guide: Proper Disposal of 1-Oxaspiro[4.4]nonan-6-amine

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Compound of Interest

Compound Name: 1-Oxaspiro[4.4]nonan-6-amine

CAS No.: 951164-20-8; 951207-57-1

Cat. No.: B2743395

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Executive Summary: Immediate Action Card

Status: Research Chemical / Hazardous Intermediate Primary Hazard: Corrosive/Irritant (Amine functional group), Combustible. Critical Incompatibility: DO NOT mix with strong acids (exothermic reaction) or oxidizing agents.

Scenario	Immediate Action
Small Spill (< 100 mL)	Absorb with inert material (vermiculite/sand). DO NOT use paper towels (fire risk if oxidizers present).
Skin Contact	Wash immediately with soap and water for 15 minutes. Amine burns can be delayed.[1]
Disposal Stream	Organic Alkaline Waste (Non-Halogenated). Never dispose of down the drain.
Storage	Store under inert atmosphere (Nitrogen/Argon) to prevent amine oxidation and carbonate formation.

Chemical Profile & Hazard Identification

Understanding the structural reactivity is prerequisite to safe disposal. **1-Oxaspiro[4.4]nonan-6-amine** combines a basic amine with a spirocyclic ether core.

- CAS Number: 951207-57-1[2][3]
- Molecular Formula: C₈H₁₅NO[4]
- Molecular Weight: 141.21 g/mol [3][4]
- Structure: A spiro[4.4]nonane system containing one oxygen atom (ether) and one amine group.

Functional Group Analysis for Disposal

- Primary/Secondary Amine: The nitrogen center renders the compound basic (). It will react vigorously with acids and acid chlorides.
- Cyclic Ether: While spiro-ethers are generally more stable than open-chain ethers, long-term storage can theoretically form peroxides. Test for peroxides if the container has been aged >12 months before disposal.

- Lipophilicity: The spiro-hydrocarbon scaffold increases lipophilicity, meaning it may penetrate skin easier than simple aliphatic amines.

GHS Classification (Derived from Structural Analogs):

- H314/H315: Causes skin irritation/burns.[5]
- H318/H319: Causes serious eye damage/irritation.
- H302: Harmful if swallowed.[6]
- H411: Toxic to aquatic life with long-lasting effects.[7]

Pre-Disposal Segregation & Storage

Improper segregation is the leading cause of waste-container accidents.

The Golden Rule: Segregate **1-Oxaspiro[4.4]nonan-6-amine** into the Basic Organic Waste stream.

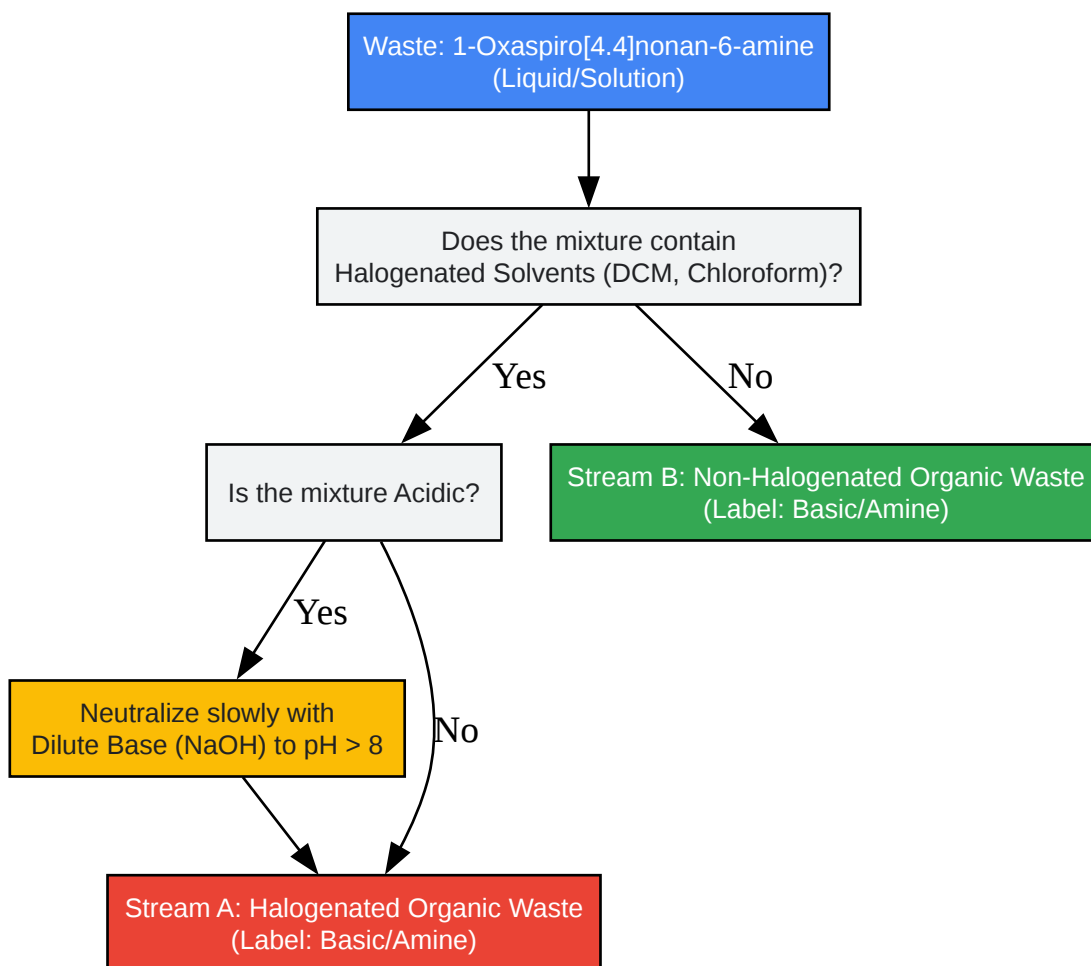
Compatibility Matrix

Chemical Class	Compatibility	Consequence of Mixing
Strong Acids (HCl, H ₂ SO ₄)	INCOMPATIBLE	Violent exothermic reaction; potential boiling/splattering of waste.[5]
Oxidizers (H ₂ O ₂ , Nitrates)	INCOMPATIBLE	Fire/Explosion hazard. Amines are easily oxidized.
Halogenated Solvents (DCM)	CAUTION	Amines can react with alkyl halides (alkylation) over time, generating heat. Segregate if possible.
Aqueous Solutions	Compatible	Miscible/Soluble. Ensure pH remains basic (>10) to prevent precipitation or salt formation.

Disposal Workflows

A. Liquid Waste Decision Tree

Use this workflow to determine the correct waste canister for reaction mixtures or stock solutions.



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Figure 1: Decision logic for liquid waste segregation. Note that while amines can be disposed of in halogenated waste, keeping them separate (Stream B) is preferred to prevent slow alkylation reactions.

B. Solid Waste & Contaminated Debris

- Items: Syringes, gloves, paper towels, weighing boats.

- Protocol:
 - Double Bag: Place contaminated solids in a clear polyethylene bag (4 mil thickness).
 - Label: "Solid Waste - Contaminated with Organic Amines."
 - Sharps: Needles used with this compound must go into a rigid biohazard/sharps container, not trash.

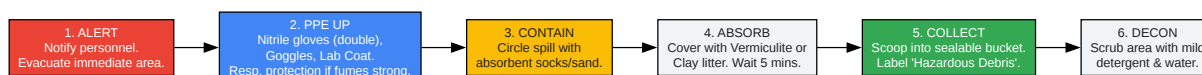
C. Empty Container Disposal (Triple Rinse)

Do not discard the original bottle in the trash until it is legally "RCRA Empty."

- Rinse 1: Add solvent (Ethanol or Acetone) to 10% volume. Cap and shake. Pour rinsate into Liquid Waste Stream B.
- Rinse 2: Repeat with water. Pour into Liquid Waste Stream B.
- Rinse 3: Repeat with Acetone. Pour into Liquid Waste Stream B.
- Deface Label: Cross out the chemical name and write "EMPTY."
- Discard: Place uncapped bottle in glass recycling or trash depending on facility rules.

Spill Response Protocol

Scenario: A 500mL bottle drops and shatters in the lab aisle.



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Figure 2: Step-by-step spill response workflow.

Technical Note on Absorbents:

- Recommended: Vermiculite, Diatomaceous earth, Sand.[8]

- Prohibited: Sawdust or paper towels (unless incinerated immediately). Amines can react with cellulose or trapped oxidizers in organic material to create fire hazards.

Regulatory Compliance & Documentation

For industrial or large-scale disposal (kg scale), you must adhere to local regulations (e.g., RCRA in the US).

- Waste Codes (RCRA - USA):
 - This specific compound is not P-listed or U-listed by specific name.
 - D001 (Ignitable): Applicable if the flash point is $< 60^{\circ}\text{C}$ (verify specific batch data).
 - D002 (Corrosive): Applicable if it is an aqueous solution with $\text{pH} > 12.5$.
- Destruction Method: The preferred method is Incineration in a permitted hazardous waste incinerator equipped with a scrubber (to neutralize Nitrogen Oxides, NO_x , generated during combustion).

References

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